

# Physical properties of 7-Nitro-1-tetralone (melting point, solubility)

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## Compound of Interest

Compound Name: 7-Nitro-1-tetralone

Cat. No.: B1293709

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## A Technical Guide to the Physical Properties of 7-Nitro-1-tetralone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **7-Nitro-1-tetralone**, with a specific focus on its melting point and solubility. This document compiles available data and outlines standardized experimental protocols for the determination of these critical parameters, which are essential for its application in research and drug development.

## Core Physical and Chemical Properties

**7-Nitro-1-tetralone** is a ketone derivative that presents as a pale-yellow to off-white solid or an earthy yellow powder.<sup>[1][2]</sup> Its chemical structure and fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	$C_{10}H_9NO_3$	<a href="#">[1]</a>
Molecular Weight	191.18 g/mol	<a href="#">[3]</a>
Appearance	Pale-yellow to off-white solid	<a href="#">[1]</a>
Melting Point	104-106 °C	<a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	40353-34-2	<a href="#">[3]</a>

## Solubility Profile

Specific quantitative solubility data for **7-Nitro-1-tetralone** in a range of organic solvents is not extensively documented in publicly available literature. However, a reported recrystallization procedure from a 1:1 ethanol/water mixture indicates its solubility in this solvent system.[\[4\]](#)

Given its chemical structure, which includes a polar nitro group and a ketone, as well as a nonpolar aromatic ring system, **7-Nitro-1-tetralone** is expected to be soluble in a variety of organic solvents. A systematic determination of its solubility is crucial for applications in synthesis, purification, and formulation.

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of **7-Nitro-1-tetralone**.

### Determination of Melting Point

The melting point of a solid is a key indicator of its purity. The following protocol is a general method for determining the melting point range of **7-Nitro-1-tetralone** using a capillary melting point apparatus.[\[5\]](#)[\[6\]](#)

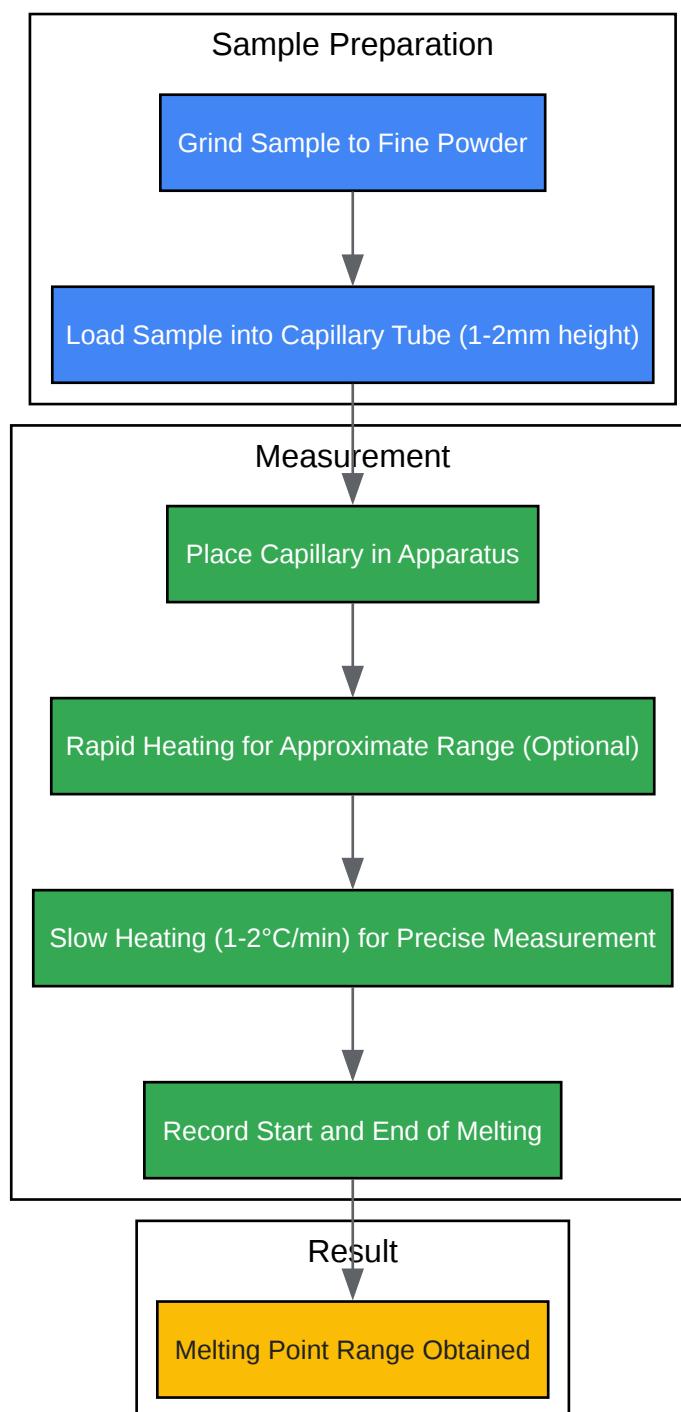
Materials:

- **7-Nitro-1-tetralone** sample
- Capillary tubes (sealed at one end)

- Melting point apparatus (e.g., DigiMelt or oil bath-based setup)
- Mortar and pestle
- Spatula

**Procedure:**

- Sample Preparation: If the **7-Nitro-1-tetralone** sample consists of large crystals, gently grind it to a fine powder using a clean, dry mortar and pestle.
- Capillary Tube Loading: Introduce the powdered sample into the open end of a capillary tube. Tap the sealed end of the tube gently on a hard surface to pack the sample into the bottom. The packed sample should be approximately 1-2 mm in height.[6]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Approximate Melting Point Determination (Optional but Recommended): If the melting point is unknown, perform a rapid heating run (e.g., 10-20 °C per minute ramp rate) to determine an approximate melting range.[7]
- Accurate Melting Point Determination: For a precise measurement, set the apparatus to heat at a slower ramp rate (e.g., 1-2 °C per minute), starting from a temperature approximately 10-15 °C below the estimated melting point.[7]
- Observation and Recording: Carefully observe the sample. Record the temperature at which the first sign of melting is observed (the substance begins to shrink and form liquid) and the temperature at which the entire sample has completely melted. This range is the melting point of the sample.[8]
- Repeat: For accuracy, it is advisable to repeat the determination with a fresh sample in a new capillary tube.



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Caption: Workflow for Melting Point Determination.

## Determination of Solubility

The following is a general gravimetric method to quantitatively determine the solubility of **7-Nitro-1-tetralone** in various solvents at a specific temperature.[9][10]

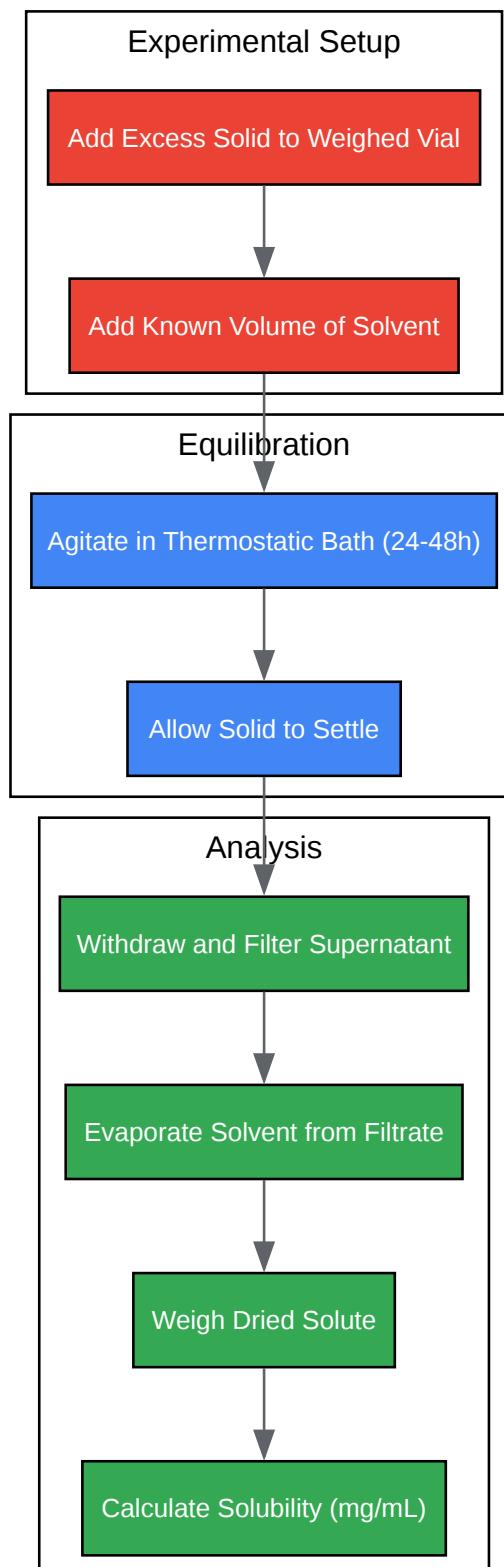
Materials:

- **7-Nitro-1-tetralone**
- Selected solvents (e.g., ethanol, methanol, acetone, ethyl acetate, etc.)
- Glass vials with screw caps
- Thermostatic shaker bath
- Analytical balance
- Syringe filters (e.g., 0.45 µm)
- Pipettes and syringes

Procedure:

- Sample Preparation: Add an excess amount of **7-Nitro-1-tetralone** to a pre-weighed glass vial. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.[10]
- Solvent Addition: Accurately add a known volume (e.g., 5.0 mL) of the chosen solvent to the vial.
- Equilibration: Tightly cap the vial and place it in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure that saturation is reached.[10]
- Phase Separation: After the equilibration period, stop the agitation and allow the undissolved solid to settle while maintaining the temperature.[10]
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the clear supernatant using a pipette. Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry vial. This step is critical to remove any suspended solid particles.[10]

- Solvent Evaporation: Evaporate the solvent from the filtered solution under a stream of nitrogen or in a vacuum oven until a constant weight of the dissolved solid is achieved.
- Calculation: The solubility (S) can be calculated using the following formula:  $S \text{ (mg/mL)} = (\text{Weight of vial with dried solid} - \text{Weight of empty vial}) / \text{Volume of the supernatant withdrawn}$

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Caption: Workflow for Solubility Determination.

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